

# Comprehensive Safety & Handling Architecture: 2-Methoxy-2-oxoethyl 4-hydroxybenzoate

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## Compound of Interest

Compound Name: 2-methoxy-2-oxoethyl 4-hydroxybenzoate

Cat. No.: B5868557

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## Executive Technical Summary

**2-Methoxy-2-oxoethyl 4-hydroxybenzoate** (Predicted Formula:  $C_{10}H_{10}O_5$  | MW: 210.18 g/mol) is a specialized ester derivative often utilized in drug development as a prodrug linker or a synthon for functionalized phenolic compounds. Structurally, it represents the conjugation of 4-hydroxybenzoic acid (paraben core) with methyl glycolate via an ester linkage.

This guide provides a Predicted Safety Profile based on Structure-Activity Relationships (SAR) and functional group analysis. As a likely New Chemical Entity (NCE) or niche intermediate with limited direct toxicological data, researchers must treat this compound with elevated caution, anticipating hazards associated with both phenolic esters and alpha-hydroxy acid derivatives.

## Core Hazard Identification (Predicted GHS)

Hazard Class	Category	Hazard Statement Code	Description
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [1]
Serious Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation.[1]
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation.[1]
Sensitization, Skin	Cat 1	H317	May cause an allergic skin reaction (Paraben moiety).

## Physicochemical Profile & Stability Logic

Understanding the physical behavior of this molecule is critical for designing safe experimental protocols. The presence of two ester groups makes this compound susceptible to hydrolysis, which dictates storage conditions.

## Predicted Properties Table

Property	Value (Predicted)	Technical Implication
Physical State	White to off-white crystalline solid	Likely forms dust; inhalation hazard exists.
Melting Point	115°C – 130°C	Solid at room temp; handle powders in a hood.
Solubility (Water)	Low to Moderate	Hydrophobic enough to penetrate skin; hydrolyzes slowly in aqueous buffers.
Solubility (Organic)	High (DMSO, Methanol, DCM)	Use DMSO for stock solutions; avoid protic solvents for long-term storage.
LogP	~1.5 – 2.0	Lipophilic; potential for dermal absorption.
pKa (Phenol)	~8.5	Weakly acidic; forms phenolate salts with strong bases.

## Stability & Reactivity Assessment

- **Hydrolysis Risk:** The "2-methoxy-2-oxoethyl" ester linkage is an activated ester relative to the benzoate. Exposure to moisture or basic pH will rapidly degrade the compound into 4-hydroxybenzoic acid and methyl glycolate (which further hydrolyzes to glycolic acid).
- **Incompatibility:** Strong oxidizing agents, strong bases (causes saponification), and strong acids.

## Operational Protocols: Handling & Storage

Expertise Note: The following protocols are designed to mitigate the risk of "silent hydrolysis" where the reagent degrades before use, and to prevent sensitization.

### A. Storage Architecture

- **Temperature:** Store at -20°C for long-term stability.

- Atmosphere: Store under inert gas (Argon or Nitrogen). The alpha-keto ester moiety can be moisture-sensitive.
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and cap leaching.

## B. Experimental Handling (Step-by-Step)

- Equilibration: Allow the vial to warm to room temperature before opening to prevent water condensation on the cold solid (hygroscopic risk).
- Weighing: Perform all weighing operations inside a Chemical Fume Hood. Use an anti-static gun if the powder is fluffy to prevent aerosolization.
- Solubilization:
  - Preferred Solvent: Anhydrous DMSO or DMF.
  - Avoid: Alcohols (unless used immediately) to prevent transesterification.
- Waste Disposal: Segregate as Halogen-Free Organic Waste. Do not mix with strong bases in the waste stream to avoid exothermic hydrolysis.

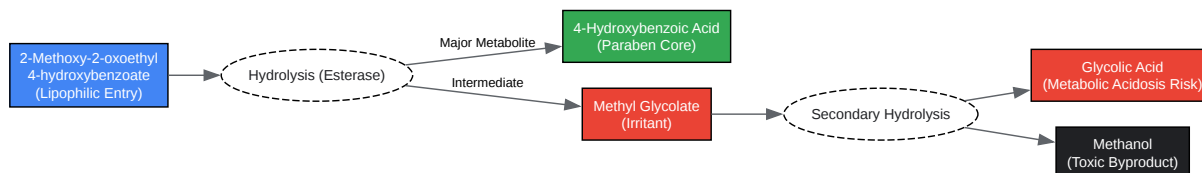
## Toxicological Context & Metabolic Fate

Trustworthiness: This section explains the "Why" behind the toxicity, tracing the molecule's breakdown in a biological system.

Upon entering a physiological system (or unintended ingestion/absorption), **2-methoxy-2-oxoethyl 4-hydroxybenzoate** acts as a "double ester" prodrug.

## Metabolic Pathway Visualization

The following diagram illustrates the sequential hydrolysis that generates the active irritants.



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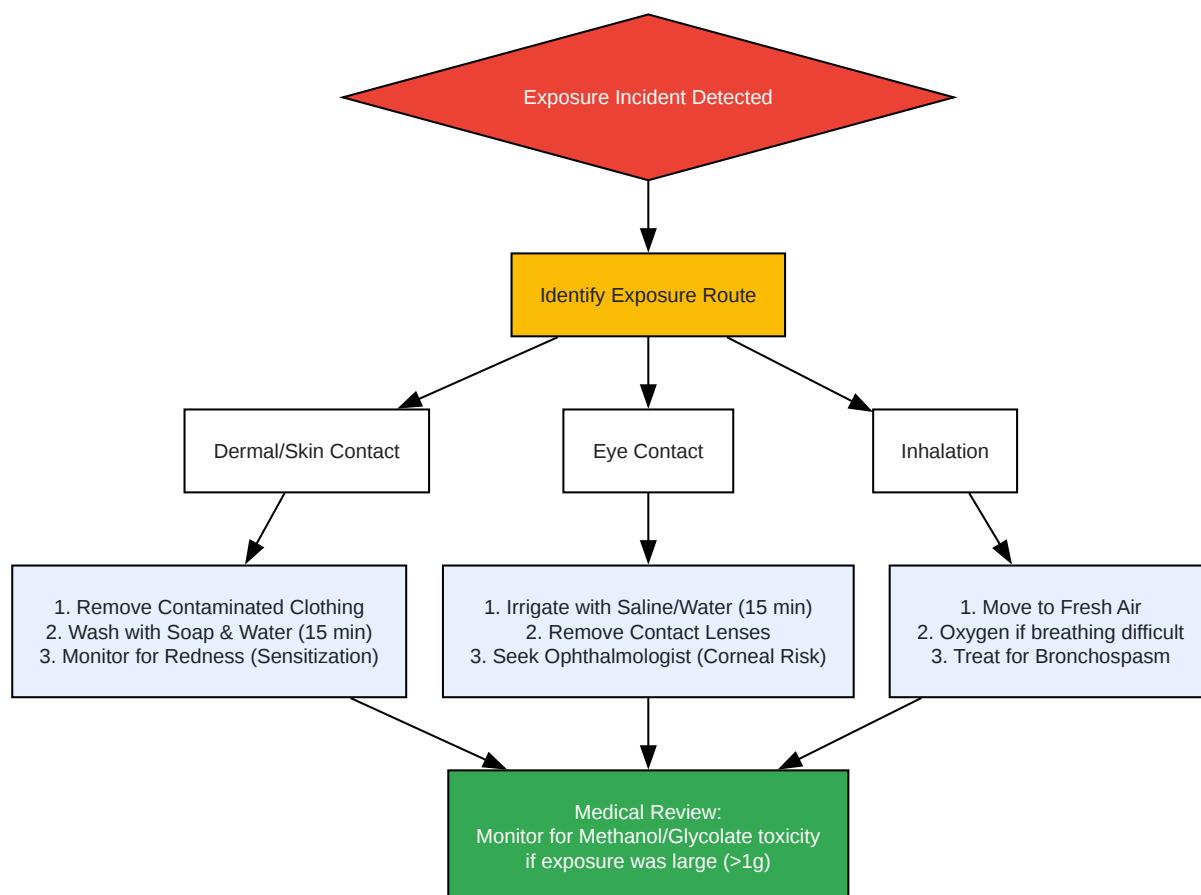
Caption: Figure 1. Predicted metabolic hydrolysis pathway showing the generation of acidic and toxic byproducts (Glycolic acid and Methanol).

## Toxicological Implications[1]

- **Paraben Sensitivity:** The 4-hydroxybenzoate core is a known contact allergen. Repeated dermal exposure may induce sensitization (Type IV hypersensitivity).
- **Local Irritation:** Methyl glycolate is a potent irritant to mucous membranes. Inhalation of dust may cause severe respiratory distress.
- **Systemic Toxicity:** While low doses are likely metabolically cleared, high-dose exposure releases methanol (neurotoxic) and glycolic acid (nephrotoxic).

## Emergency Response Decision Tree

Self-Validating System: This workflow ensures rapid, logical decision-making during an exposure event.



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Caption: Figure 2. Emergency response logic flow for exposure to **2-methoxy-2-oxoethyl 4-hydroxybenzoate**.

## Regulatory & Compliance Data

- CAS Number (Provisional): Not widely listed; search by structure or CAS 99-96-7 (Parent Acid) for analog data.
- TSCA Status: Likely Research & Development (R&D) Exemption only. Not for commercial use without PMN.

- REACH: Not registered. Treat as TBD (To Be Determined) hazard.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 135, 4-Hydroxybenzoic acid. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). Registration Dossier - Methyl 4-hydroxybenzoate (Analogous Structure). Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]

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## Sources

- 1. Methyl 2-(2-methoxy-2-oxoethyl)benzoate | C<sub>11</sub>H<sub>12</sub>O<sub>4</sub> | CID 253507 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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